

An In-depth Technical Guide to 2-Hydroxy-3-methylbutanal

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Compound of Interest

Compound Name: 2-Hydroxy-3-methylbutanal

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This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and available data for **2-Hydroxy-3-methylbutanal**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Molecular and Physical Properties

2-Hydroxy-3-methylbutanal, also known as 2-hydroxy-3-methylbutyraldehyde, is an organic compound characterized by the presence of both a hydroxyl and an aldehyde functional group. [1] This alpha-hydroxy aldehyde structure imparts significant reactivity, making it a valuable intermediate in various organic syntheses. [1] The molecule contains a stereocenter, meaning it can exist as different stereoisomers, such as (2S)-**2-hydroxy-3-methylbutanal**. [1][2]

Physicochemical and Computed Data

The following table summarizes the key quantitative data for **2-Hydroxy-3-methylbutanal**, including its identifiers and computed physicochemical properties.

Property	Value	Source
Molecular Formula	C5H10O2	[1][3][4]
Molecular Weight	102.13 g/mol	[1][4][5]
IUPAC Name	2-hydroxy-3-methylbutanal	[4]
CAS Number	67755-97-9	[3][4]
Canonical SMILES	CC(C)C(C=O)O	[3][4]
Boiling Point	143°C at 760 mmHg	[3][5]
Density	0.957 g/cm ³	[1][3]
Flash Point	48.4°C	[3][5]
Vapor Pressure	2.19 mmHg at 25°C	[3]
pKa	13.28 ± 0.20 (Predicted)	[3]
LogP	0.20220	[3]
XLogP3	0.4	[3][4]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	2	[3][5]
Exact Mass	102.068079557 Da	[3][4]
Topological Polar Surface Area	37.3 Å ²	[1][4]
Complexity	59.1	[3][4]

Molecular Structure Visualization

The molecular structure of **2-Hydroxy-3-methylbutanal** is depicted in the following diagram, generated using the Graphviz DOT language.

Figure 1: 2D molecular structure of **2-Hydroxy-3-methylbutanal**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Hydroxy-3-methylbutanal** are not readily available in the public domain. However, it is known to be a commercially available compound, suggesting established industrial synthesis routes exist.[3] General synthetic strategies for α -hydroxy aldehydes often involve the oxidation of corresponding diols or the formylation of ketones.

Characterization of **2-Hydroxy-3-methylbutanal** would typically involve a combination of chromatographic and spectrometric techniques.[6]

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique would be suitable for separating the compound from a mixture and determining its molecular weight and fragmentation pattern, aiding in structural confirmation.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy would provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, which is crucial for unambiguous structure elucidation.[6] Predicted ^{13}C NMR spectra for related compounds are available in spectral databases.[7]
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the characteristic vibrational frequencies of the functional groups present, such as the strong C=O stretch of the aldehyde (around 1720 cm^{-1}) and the broad O-H stretch of the alcohol group (around 3400 cm^{-1}).[6]

Biological and Chemical Context

While specific signaling pathways involving **2-Hydroxy-3-methylbutanal** are not well-documented, its structural motifs are found in various biologically relevant molecules. It is a known flavor compound and can be formed during fermentation processes. For instance, the related compounds 2-methylbutanal and 3-methylbutanal are recognized as contributors to the malty aroma in certain types of cheese and are products of amino acid metabolism in microorganisms.[8][9] The synthesis of these related aldehydes can occur via the Strecker degradation of amino acids like leucine and isoleucine.[9] Furthermore, 3-methylbutanal can be an intermediate in the synthesis of 3-methylbutanoic acid and 3-methylbutanol.[10]

The reactivity of the α -hydroxy aldehyde functionality makes **2-Hydroxy-3-methylbutanal** a versatile building block in organic synthesis for the construction of more complex molecules that may have applications in pharmaceuticals and flavor chemistry.[1]

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